

AGD-0182: A Technical Guide to a Novel Microtubule Disrupting Agent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AGD-0182

Cat. No.: B12405957

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

AGD-0182 is a synthetic analogue of the potent, naturally occurring antineoplastic agent, Dolastatin 10. As a microtubule disrupting agent, **AGD-0182** represents a promising area of research for the development of novel cancer therapeutics. This technical guide provides a comprehensive overview of the available data on **AGD-0182**, with a focus on its chemical properties, mechanism of action, and preclinical activity. **AGD-0182** is also recognized as a "click chemistry" reagent, featuring an azide group that facilitates its conjugation, opening avenues for targeted drug delivery systems such as antibody-drug conjugates (ADCs).

Core Properties of AGD-0182

Property	Value
Chemical Name	(2S,3S)-N-((3R,4S,5S)-1-((S)-2-((1R,2R)-3-(((S)-1-amino-1-oxo-3-phenylpropan-2-yl)amino)-1-methoxy-2-methyl-3-oxopropyl)pyrrolidin-1-yl)-3-methoxy-5-methyl-1-oxoheptan-4-yl)-3-azido-N-methyl-2-((S)-3-methyl-2-(methylamino)butanamido)butanamide
CAS Number	1835700-14-5
Molecular Formula	C38H63N9O7
Molecular Weight	757.98 g/mol
Class	Microtubule Disrupting Agent; Dolastatin 10 Analogue
Key Feature	Contains an azide group for click chemistry applications.

Mechanism of Action

AGD-0182, like its parent compound Dolastatin 10, exerts its cytotoxic effects by interfering with microtubule dynamics. Microtubules are essential components of the cytoskeleton, playing a critical role in cell division, intracellular transport, and maintenance of cell shape.

The proposed mechanism of action for **AGD-0182** involves:

- **Binding to Tubulin:** **AGD-0182** binds to tubulin, the protein subunit of microtubules. This binding is believed to occur at the vinca domain of β -tubulin.
- **Inhibition of Tubulin Polymerization:** By binding to tubulin, **AGD-0182** inhibits the polymerization of tubulin dimers into microtubules.
- **Disruption of Microtubule Dynamics:** This interference leads to a net depolymerization of microtubules, disrupting the delicate balance of microtubule assembly and disassembly required for normal cellular function.

- **Cell Cycle Arrest:** The disruption of the mitotic spindle, a microtubule-based structure essential for chromosome segregation, leads to cell cycle arrest at the G2/M phase.
- **Induction of Apoptosis:** Prolonged mitotic arrest triggers the intrinsic apoptotic pathway, leading to programmed cell death in cancer cells.

Signaling Pathway

The following diagram illustrates the signaling pathway affected by **AGD-0182**, leading to apoptosis.

- To cite this document: BenchChem. [AGD-0182: A Technical Guide to a Novel Microtubule Disrupting Agent]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12405957#what-is-agd-0182\]](https://www.benchchem.com/product/b12405957#what-is-agd-0182)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com